

In-Depth Technical Guide: Solubility and Stability Profiling of (3R)-3-(methoxymethyl)piperidine

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Compound of Interest

Compound Name: (3R)-3-(methoxymethyl)piperidine

Cat. No.: B12271531

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Executive Summary

(3R)-3-(methoxymethyl)piperidine is a highly versatile, chiral secondary amine widely utilized as a structural building block in modern drug discovery. The incorporation of a methoxymethyl ether side chain onto the piperidine ring introduces a unique balance of lipophilicity and hydrogen-bonding capacity, making it an ideal moiety for modulating the pharmacokinetic (PK) and pharmacodynamic (PD) profiles of lead compounds.

As a Senior Application Scientist, I have designed this whitepaper to provide a rigorous, self-validating framework for understanding and evaluating the physicochemical properties of **(3R)-3-(methoxymethyl)piperidine**. This guide dissects the causality behind its solubility and stability behaviors and provides field-proven experimental protocols for empirical validation.

Physicochemical Profiling & Structural Thermodynamics

The behavior of **(3R)-3-(methoxymethyl)piperidine** in solution is dictated by the interplay between its basic secondary amine core and the ether side chain.

- **Basicity (pKa):** Unsubstituted piperidine is a strong organic base with a pKa of approximately 11.12 [2]. The addition of the methoxymethyl group at the 3-position exerts a mild electron-withdrawing inductive (-I) effect due to the electronegative oxygen atom. This slightly delocalizes electron density away from the nitrogen lone pair, resulting in an estimated pKa of ~10.0–10.5 for the conjugate acid.
- **Lipophilicity (LogP):** The baseline LogP of piperidine is 0.84 [2]. The methoxymethyl (-CH₂OCH₃) substitution adds both a lipophilic methylene spacer and a polar ether oxygen. This subtle modification increases the overall lipophilicity to an estimated LogP of ~1.2, enhancing membrane permeability while retaining sufficient polarity for aqueous solvation.

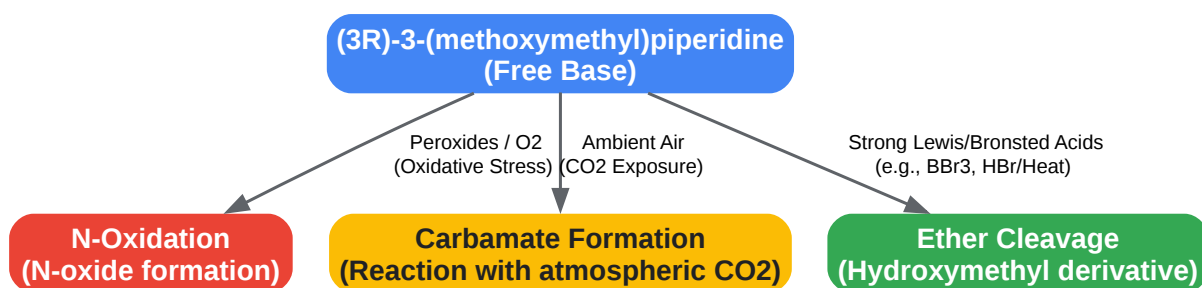
Table 1: Physicochemical Parameters

Property	Value / Description	Rationale / Source
CAS Number	863635-98-7 (Free Base)	Standard chemical identifier [1].
Molecular Weight	129.20 g/mol	Calculated from formula C ₇ H ₁₅ NO.
Physical State	Colorless to pale yellow oil	Typical for low-molecular-weight free piperidines.
Estimated pKa	~10.2 (Conjugate Acid)	Inductive effect of the ether oxygen lowers basicity relative to piperidine [2].
Estimated LogP	~1.2	Net increase in lipophilicity due to the alkyl ether side chain [2].
Salt Form Utility	Hydrochloride (HCl) Salt	Converts the oily free base into a highly crystalline, water-soluble solid.

Chemical & Physical Stability

The stability profile of **(3R)-3-(methoxymethyl)piperidine** must be evaluated across two distinct reactive centers: the secondary amine and the ether linkage.

- **Amine Reactivity:** As a secondary amine, the free base is susceptible to N-oxidation in the presence of peroxides or reactive oxygen species (ROS). Furthermore, if left exposed to ambient air, the nucleophilic nitrogen can react with atmospheric carbon dioxide to form carbamate salts, leading to unexpected mass shifts and reduced assay reproducibility.
- **Ether Cleavage:** The methoxymethyl (MOM) ether is highly stable under basic and mild aqueous conditions. However, it is vulnerable to cleavage via an S_N2 mechanism when exposed to strong Lewis acids (e.g., BBr_3 , $TiCl_4$) or concentrated Brønsted acids (e.g., HBr) at elevated temperatures [4]. This cleavage yields a hydroxymethyl piperidine derivative.



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Chemical degradation pathways of **(3R)-3-(methoxymethyl)piperidine** under stress conditions.

Experimental Protocols

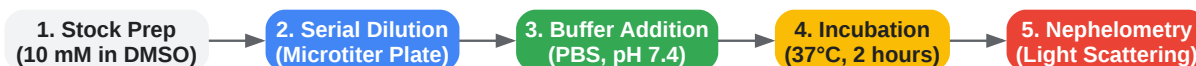
To ensure rigorous data collection, the following self-validating protocols are designed to assess the kinetic solubility and forced degradation of the compound.

Protocol 1: Kinetic Solubility Assessment via Laser Nephelometry

Causality: Kinetic solubility assays evaluate the precipitation of a compound when spiked from a DMSO stock into an aqueous buffer. Laser nephelometry is the gold standard for this because it measures light scattering caused by insoluble particles, eliminating the need for a filtration step that could artificially lower concentration readings due to membrane adsorption [3].

Step-by-Step Methodology:

- **Stock Preparation:** Dissolve the **(3R)-3-(methoxymethyl)piperidine** free base in 100% DMSO to create a 10 mM master stock.
- **Serial Dilution:** In a 96-well microtiter plate, perform a 2-fold serial dilution of the DMSO stock across 12 wells.
- **Buffer Addition:** Rapidly dispense Phosphate-Buffered Saline (PBS, pH 7.4) into each well. Ensure the final DMSO concentration remains constant at exactly 5% (v/v) to prevent solvent-induced solubility artifacts.
- **Incubation:** Seal the plate and incubate at 37°C for 2 hours with gentle orbital shaking to allow the kinetic precipitate to reach a metastable equilibrium.
- **Nephelometric Measurement:** Scan the plate using a laser nephelometer (e.g., 632.8 nm red diode laser).
- **Data Analysis:** Plot the scattered light intensity against compound concentration. The inflection point (where scattering sharply increases above baseline) dictates the kinetic solubility limit.



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Step-by-step workflow for kinetic solubility assessment using laser nephelometry.

Protocol 2: Accelerated Stability Testing (Forced Degradation)

Causality: By subjecting the compound to extreme environmental stressors, we can empirically map its degradation kinetics. This informs whether the compound requires specific storage conditions (e.g., inert argon atmosphere, low temperature) or salt formation prior to integration into high-throughput screening libraries.

Step-by-Step Methodology:

- **Acidic Stress:** Incubate a 1 mg/mL solution of the compound in 0.1 M HCl at 60°C for 24 hours. This specifically probes the thermodynamic stability of the methoxymethyl ether [4].
- **Oxidative Stress:** Incubate a 1 mg/mL solution in 3% H₂O₂ at room temperature for 24 hours to force N-oxide formation.
- **Photolytic Stress:** Expose a thin film of the compound to UV/Vis light (1.2 million lux hours and 200 watt hours/square meter) following ICH Q1B guidelines.
- **Quenching & Analysis:** Neutralize the acid/base samples, quench the oxidants with sodium thiosulfate, and inject 5 µL of each sample into an LC-MS system.
- **Validation:** Identify degradation peaks. An [M+H]⁺ shift of +16 Da indicates N-oxidation, while a shift of -14 Da (loss of CH₂, assuming cleavage to the primary alcohol) indicates ether

degradation.

References

- Source: sigmaaldrich.
- Source: nih.
- Source: acs.
- Title: Acidic cleavage of ethers (SN2)
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